

# long-term storage of CAY10526 powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

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## Technical Support Center: CAY10526

This technical support center provides guidance on the long-term storage and handling of **CAY10526** powder for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of **CAY10526** powder?

A1: **CAY10526** powder should be stored at -20°C for long-term stability.<sup>[1]</sup>

Q2: What is the expected shelf-life of **CAY10526** powder when stored correctly?

A2: When stored at -20°C, **CAY10526** as a crystalline solid is stable for at least four years.<sup>[1]</sup>

Q3: How should I properly dissolve **CAY10526** powder for experimental use?

A3: **CAY10526** is soluble in organic solvents like DMSO and DMF at approximately 30 mg/ml, and in ethanol at about 1 mg/ml. For aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.

Q4: Can I store **CAY10526** in a solution?

A4: It is not recommended to store aqueous solutions of **CAY10526** for more than one day.<sup>[1]</sup> For organic stock solutions, while not explicitly stated, it is best practice to prepare them fresh. If storage is necessary, store in tightly sealed vials at -20°C or -80°C for short periods and minimize freeze-thaw cycles.

Q5: Is **CAY10526** sensitive to light or moisture?

A5: While the datasheet does not specify light or moisture sensitivity, as a general precaution for long-term storage of chemical compounds, it is advisable to store **CAY10526** in a tightly sealed container, protected from light, in a dry environment.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Powder	Inappropriate solvent or insufficient solvent volume.	Ensure you are using a recommended solvent such as DMSO or DMF. Gently warm the solution and vortex to aid dissolution. For aqueous buffers, first dissolve in a minimal amount of DMSO.
Reduced Compound Activity	Improper storage conditions leading to degradation.	Verify that the compound has been consistently stored at -20°C. Consider performing a quality control check, such as HPLC or LC-MS, to assess the purity of the compound.
Multiple freeze-thaw cycles of stock solutions.	Prepare fresh stock solutions for critical experiments. If using a previously prepared stock, ensure it has undergone minimal freeze-thaw cycles.	
Precipitation in Aqueous Solution	Poor solubility in aqueous buffers.	Increase the percentage of the initial organic solvent (e.g., DMSO) in the final aqueous solution, ensuring it is compatible with your experimental system. Do not store aqueous solutions for more than a day.

## Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature	-20°C	
Stability	≥ 4 years	
Formulation	Crystalline solid	
Solubility in DMSO/DMF	~30 mg/mL	[2]
Solubility in Ethanol	~1 mg/mL	
Solubility in 1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[2]

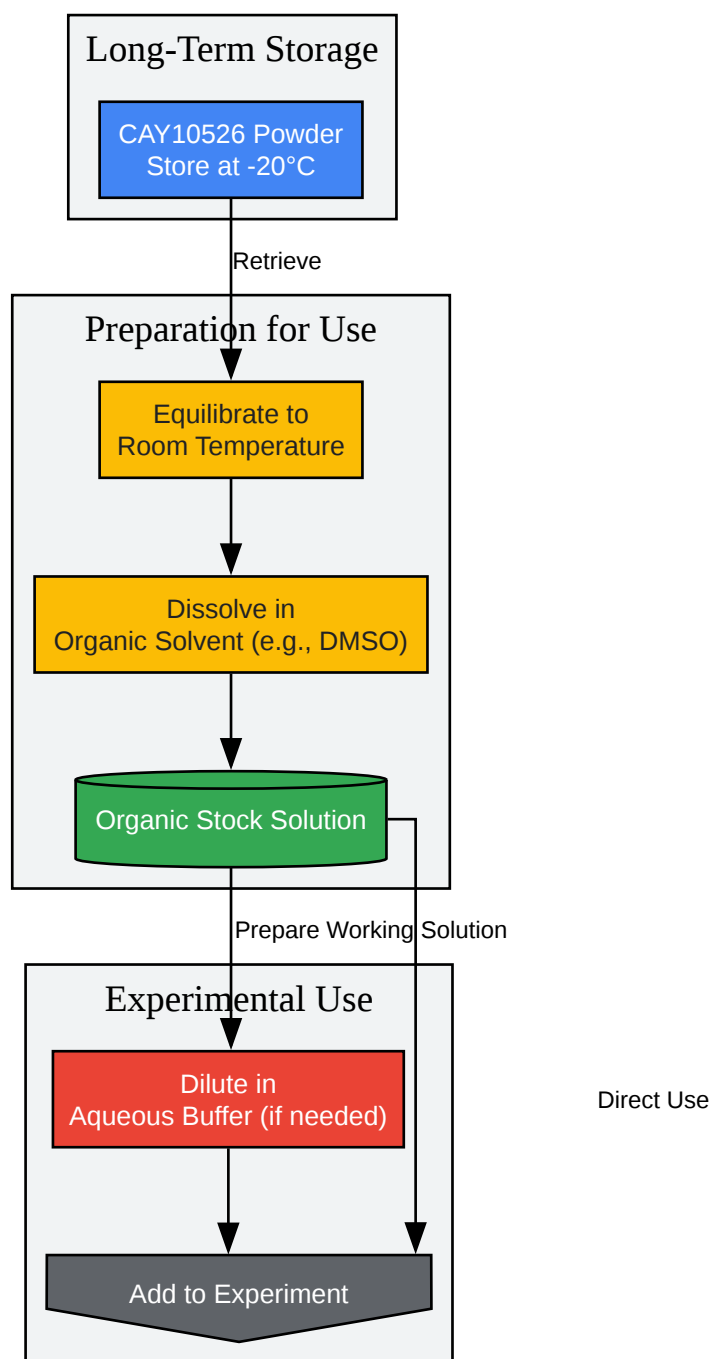
## Experimental Protocols

### Protocol for Reconstitution of **CAY10526** Powder

- **Equilibration:** Before opening, allow the vial of **CAY10526** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the powder.
- **Solvent Preparation:** Prepare the desired organic solvent (e.g., DMSO, DMF). Ensure the solvent is anhydrous and of high purity.
- **Dissolution:** Aseptically add the appropriate volume of the organic solvent to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution of **CAY10526** (Formula Weight: 311.1 g/mol ), add 321.4 µL of DMSO to 1 mg of powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- **Aqueous Dilution (if required):** For experiments requiring an aqueous solution, further dilute the organic stock solution with the appropriate aqueous buffer (e.g., PBS). It is recommended to add the stock solution to the buffer while vortexing to prevent precipitation. Do not store the final aqueous solution for more than one day.[1]

- **Storage of Stock Solution:** If the organic stock solution is not for immediate use, it can be aliquoted into smaller volumes to minimize freeze-thaw cycles and stored in tightly sealed vials at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  for short-term storage.

## Visual Diagrams



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Caption: Workflow for handling **CAY10526** from storage to experiment.

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## References

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- To cite this document: BenchChem. [long-term storage of CAY10526 powder]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602551#long-term-storage-of-cay10526-powder>]

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